

# A Comparative Guide to the Long-Term Stability of Lead-Sodium Intermetallic Phases

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Lead;sodium

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This guide provides a comparative assessment of the long-term stability of various lead-sodium (Na-Pb) intermetallic phases. Due to the limited availability of direct long-term experimental stability data, this guide combines theoretical predictions from first-principles calculations with experimental observations from electrochemical studies to offer a comprehensive overview based on current scientific understanding. The inherent reactivity of these phases, particularly with air and moisture, presents significant challenges for long-term applications and necessitates careful handling and environmental control.

## Introduction to Lead-Sodium Intermetallic Phases

Lead-sodium alloys form several stable intermetallic compounds, with the most commonly cited phases being  $\text{NaPb}_3$ ,  $\text{NaPb}$ ,  $\text{Na}_5\text{Pb}_2$ , and  $\text{Na}_{15}\text{Pb}_4$ . Some recent experimental studies, particularly in the context of sodium-ion batteries, have identified  $\text{Na}_9\text{Pb}_4$  as an intermediate phase instead of  $\text{Na}_5\text{Pb}_2$ .<sup>[1]</sup> These phases are characterized by their ordered crystal structures and distinct thermodynamic and mechanical properties. A key challenge associated with the formation of these intermetallics is the significant volume expansion that occurs during the alloying of sodium with lead, which can be a primary driver of mechanical degradation over time.<sup>[2]</sup>

## Comparative Data on Lead-Sodium Intermetallic Phases

The following table summarizes key properties of the stable Na-Pb intermetallic phases based on theoretical calculations and experimental observations. It is important to note that direct, long-term, comparative experimental data on degradation rates in various environments is scarce. The stability is therefore inferred from thermodynamic calculations and performance in electrochemical cycling.

Property	NaPb <sub>3</sub>	NaPb	Na <sub>5</sub> Pb <sub>2</sub> / Na <sub>9</sub> Pb <sub>4</sub>	Na <sub>15</sub> Pb <sub>4</sub>
Thermodynamic Stability (Formation Enthalpy)	Thermodynamically stable intermediate phase.[2]	A stable intermetallic compound in the Na-Pb phase diagram.[2]	Both Na <sub>5</sub> Pb <sub>2</sub> and Na <sub>9</sub> Pb <sub>4</sub> are reported. Na <sub>9</sub> Pb <sub>4</sub> has been observed experimentally in electrochemical cycling instead of Na <sub>5</sub> Pb <sub>2</sub> .[1]	The fully sodiated, thermodynamically stable end-phase.[2]
Volume Expansion (vs. pure Pb)	~26%[3]	~100%[3]	~216% (for Na <sub>9</sub> Pb <sub>4</sub> )[3]	~358-367%[2][3]
Observed Electrochemical Stability	Reversible formation and decomposition observed in initial cycles.[3]	Generally stable during electrochemical cycling, but contributes to overall volume change.[3]	The NaPb/Na <sub>9</sub> Pb <sub>4</sub> transformation has been identified as showing poor stability, leading to structural damage like cracks and voids. [3]	Stable as the final sodiation product, but its formation involves the largest volume change, posing a significant mechanical challenge.[2]
Crystal Structure	AuCu <sub>3</sub> -type cubic (Pm-3m)[2]	Tetragonal (I4 <sub>1</sub> /acd)[4]	Na <sub>5</sub> Pb <sub>2</sub> : hR7 (R-3m); Na <sub>9</sub> Pb <sub>4</sub> : hP26 (P6 <sub>3</sub> /mmc)[4]	cI76 (I-43d)[4]

## Experimental Protocols

Detailed experimental protocols for the direct long-term stability testing of isolated Na-Pb intermetallic phases are not readily available in the literature due to their high reactivity. However, the methodologies used in electrochemical studies provide a framework for the synthesis and characterization of these phases.

### Protocol 1: Synthesis of Na-Pb Intermetallic Phases via Electrochemical Sodiation

This protocol describes the formation of Na-Pb intermetallic phases on a lead foil electrode within an electrochemical cell, which allows for in-situ or ex-situ characterization.

#### 1. Materials and Equipment:

- Lead foil (working electrode)
- Sodium metal (counter and reference electrode)
- Electrolyte: e.g., 1 M  $\text{NaPF}_6$  in a suitable solvent like diglyme (G1)[3]
- Celgard separator
- Coin cell components (or a three-electrode cell for more precise measurements)
- Argon-filled glovebox
- Galvanostatic cycler

#### 2. Procedure:

- All cell assembly is performed within an argon-filled glovebox to prevent reaction with air and moisture.
- A working electrode is prepared from lead foil.
- A counter and reference electrode are prepared from fresh sodium metal.
- The electrodes are separated by a Celgard separator soaked in the electrolyte.
- The components are assembled into a coin cell.
- To synthesize a specific Na-Pb phase, the cell is discharged (sodiated) galvanostatically to a specific voltage corresponding to the desired phase, as determined by the voltage profile of the Na-Pb system. For example, sodiation can be stopped at different voltage plateaus to isolate  $\text{NaPb}_3$ ,  $\text{NaPb}$ ,  $\text{Na}_9\text{Pb}_4$ , and  $\text{Na}_{15}\text{Pb}_4$ .[3]

#### 3. Characterization:

- For ex-situ analysis, the cell is carefully disassembled in a glovebox at the desired state of charge.
- The lead foil electrode is rinsed with a suitable solvent (e.g., dimethyl carbonate) to remove residual electrolyte.
- The phase composition and morphology are then characterized using techniques like X-ray Diffraction (XRD) and Scanning Electron Microscopy (SEM).[3]

## Protocol 2: General Approach for Assessing Long-Term Stability (Hypothetical)

This outlines a general, hypothetical workflow for assessing the long-term stability of synthesized Na-Pb intermetallic phases.

### 1. Synthesis and Isolation:

- Synthesize the desired Na-Pb intermetallic phase using a suitable method, such as high-temperature solid-state reaction of stoichiometric amounts of sodium and lead in a sealed, inert atmosphere container (e.g., a sealed tantalum or molybdenum crucible).
- Characterize the initial phase purity using XRD.

### 2. Controlled Environment Aging:

- Place the synthesized powder or pellet in a controlled environment chamber with a specific temperature, humidity, and atmospheric composition (e.g., dry air, inert gas with controlled oxygen/moisture levels).
- Age the samples for extended periods (e.g., hundreds or thousands of hours).

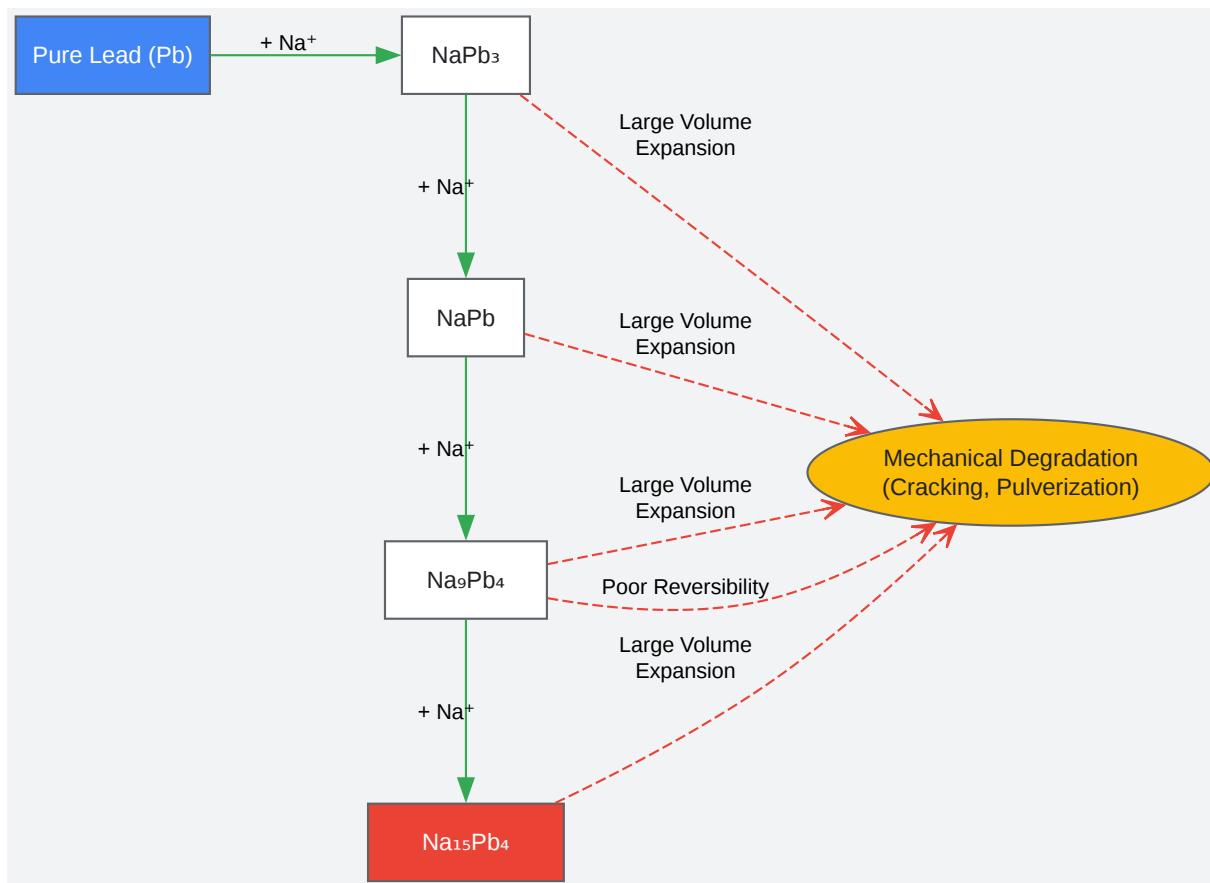
### 3. Periodic Characterization:

- At regular intervals, remove a sample from the aging chamber under an inert atmosphere.
- Characterize changes in phase composition and crystal structure using XRD.
- Observe changes in surface morphology and microstructure using SEM.
- Analyze changes in chemical composition, such as the formation of oxides or carbonates, using X-ray Photoelectron Spectroscopy (XPS).
- Measure changes in mechanical properties, such as microhardness, using nanoindentation.

## Visualizations

## Logical Relationship of Na-Pb Phase Formation and Degradation

The following diagram illustrates the sequential formation of lead-sodium intermetallic phases during the sodiation of lead and highlights the key degradation mechanisms.

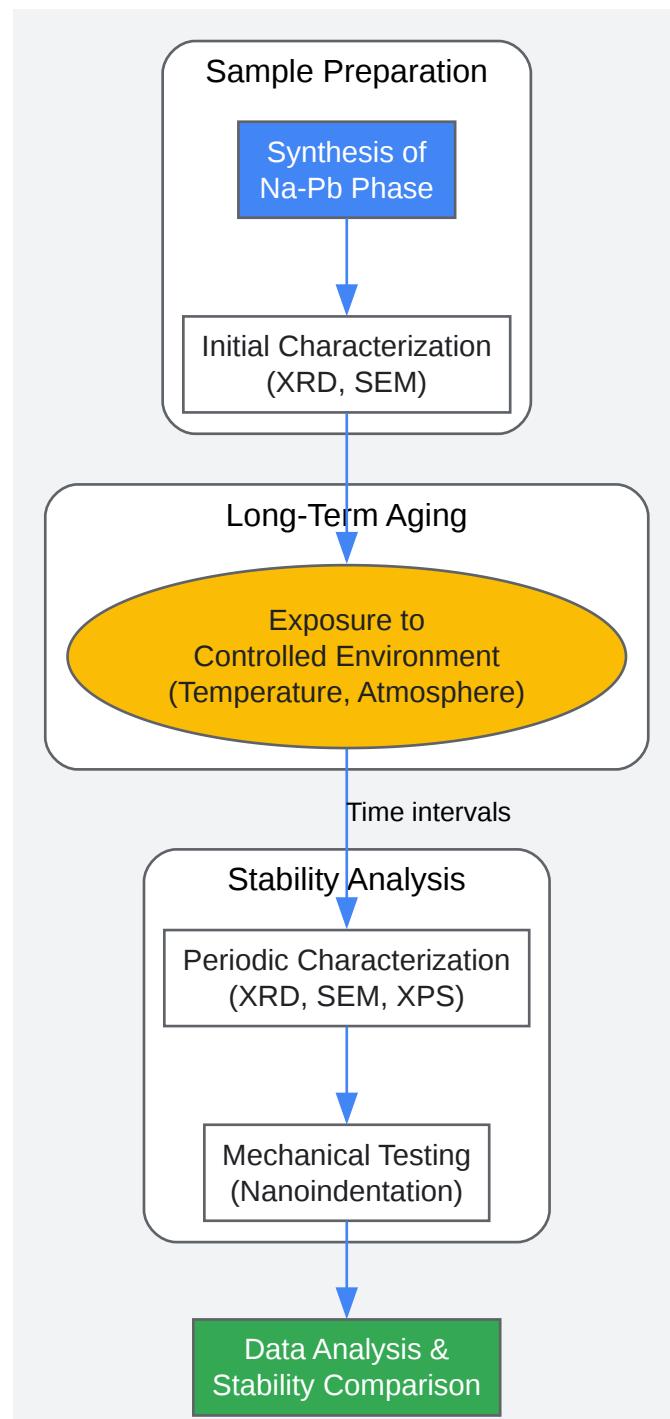


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Caption: Sodiation pathway of lead and associated degradation mechanisms.

## Experimental Workflow for Stability Assessment

This diagram outlines a general experimental procedure for evaluating the long-term stability of materials like lead-sodium intermetallic phases.



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Caption: General workflow for assessing material long-term stability.

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- To cite this document: BenchChem. [A Comparative Guide to the Long-Term Stability of Lead-Sodium Intermetallic Phases]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3418705#assessing-the-long-term-stability-of-lead-sodium-intermetallic-phases>]

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